

Safeguarding Your Research: A Comprehensive Guide to Handling D-Erythritol 4-Phosphate

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Compound of Interest		
Compound Name:	D-erythritol 4-phosphate	
Cat. No.:	B1218938	Get Quote

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **D-erythritol 4-phosphate**, including detailed operational and disposal plans to foster a secure and efficient research environment.

D-erythritol 4-phosphate is a phosphorylated monosaccharide that serves as an intermediate in the non-mevalonate pathway of isoprenoid biosynthesis. While not classified as a hazardous substance, adherence to proper laboratory protocols is crucial to ensure personnel safety and maintain experimental integrity.

Essential Safety and Handling

This section outlines the necessary personal protective equipment (PPE) and step-by-step procedures for the safe handling of **D-erythritol 4-phosphate** in a laboratory setting.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **D-erythritol 4- phosphate** to minimize exposure and ensure safety.



PPE Category	Item	Specification
Eye Protection	Safety Goggles	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[1]
Hand Protection	Gloves	Wear chemical-impermeable gloves. Gloves must be inspected prior to use. Wash and dry hands after handling. [1]
Body Protection	Lab Coat	A standard laboratory coat should be worn to protect from spills.
Respiratory Protection	Respirator	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[1]

Operational Plan: Step-by-Step Handling Protocol

This protocol provides a detailed methodology for the safe handling and preparation of **D-erythritol 4-phosphate** solutions.

- 1. Preparation and Area Setup:
- Ensure a clean and organized workspace. Work should be performed in a well-ventilated area, such as a chemical fume hood, especially when handling the solid form to avoid dust formation.[1]
- Assemble all necessary equipment and reagents, including **D-erythritol 4-phosphate**, appropriate solvent (e.g., water), calibrated balance, weighing paper or boat, spatula, and appropriate glassware.
- 2. Weighing the Compound:



- Place a clean, dry weighing boat or a piece of creased weighing paper on the analytical balance and tare the balance.
- Using a clean spatula, carefully transfer the desired amount of solid **D-erythritol 4-** phosphate to the weighing boat.
- Record the exact weight of the compound.
- Avoid generating dust during transfer.[1]
- 3. Dissolving the Compound:
- Carefully transfer the weighed solid into a clean, appropriately sized beaker or flask. A
 powder funnel may be used for narrow-mouthed vessels.
- Add a portion of the desired solvent to the vessel.
- Gently swirl the container to dissolve the solid. If necessary, use a magnetic stirrer at a
 moderate speed to avoid splashing. D-erythritol 4-phosphate is soluble in water.
- Once the solid is fully dissolved, add the remaining solvent to reach the final desired concentration and volume.
- 4. Storage of Solutions:
- Store the prepared solution in a tightly sealed and clearly labeled container.
- For short-term storage, refrigeration at 2-8°C is recommended. For long-term storage, consult the product's specific storage guidelines, which may include freezing at -20°C or below.

Physical and Chemical Properties

Understanding the physical and chemical properties of **D-erythritol 4-phosphate** is essential for its proper handling and use in experiments.



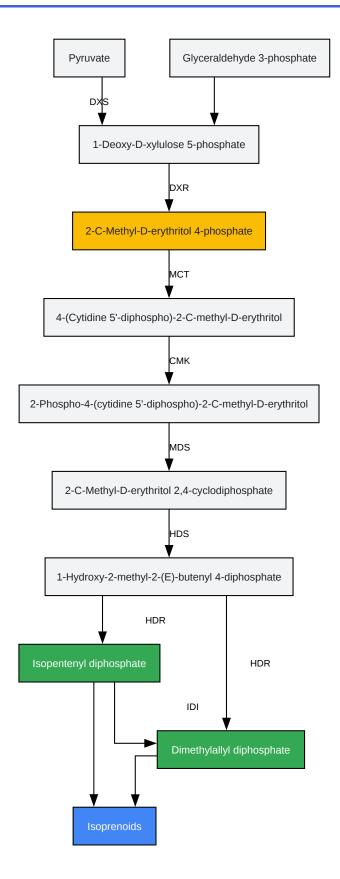


Property	Value
Molecular Formula	C4H11O7P
Molecular Weight	202.10 g/mol
Appearance	Solid
Solubility	Soluble in water

2-C-methyl-D-erythritol 4-phosphate (MEP) Pathway

D-erythritol 4-phosphate is a key intermediate in the 2-C-methyl-**D-erythritol 4-phosphate** (MEP) pathway, an essential metabolic route for the biosynthesis of isoprenoids in many bacteria, protozoa, and plants.





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References

- 1. crispmaastricht.nl [crispmaastricht.nl]
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